

Physical and chemical properties of 8-O-Acetylharpagide

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Compound of Interest

Compound Name: 8-O-Acetylharpagide

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8-O-Acetylharpagide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

8-O-Acetylharpagide is an iridoid glycoside that has been isolated from several plant species, most notably from the genus *Ajuga*[1][2]. This compound has garnered significant interest within the scientific community due to its diverse range of biological activities, including anti-inflammatory, anti-tumor, antiviral, and antibacterial properties[3]. This technical guide provides a comprehensive overview of the physical and chemical properties of **8-O-Acetylharpagide**, detailed experimental protocols for its isolation and characterization, and an exploration of its known mechanisms of action, particularly its influence on key signaling pathways. The information presented herein is intended to serve as a valuable resource for researchers and professionals engaged in natural product chemistry, pharmacology, and drug discovery.

Physical and Chemical Properties

8-O-Acetylharpagide is a white crystalline powder[4][5]. It is known to be hygroscopic and should be stored in a dry, sealed container, preferably in a freezer at -20°C to ensure stability[4].

Table 1: Physical and Chemical Data for 8-O-Acetylharpagide

Property	Value	References
Molecular Formula	C ₁₇ H ₂₆ O ₁₁	[6]
Molecular Weight	406.38 g/mol	[4][6]
Melting Point	227-229 °C	[4]
Boiling Point (Predicted)	607.2 ± 55.0 °C	[4]
Solubility	Soluble in water, methanol, ethanol, and DMSO	[4][7]
Appearance	White crystalline powder	[4][5]
Specific Rotation (α)	-132° (c=1, MeOH)	[4]
pKa (Predicted)	11.88 ± 0.70	[4]

Spectral Data

The structural elucidation of **8-O-Acetylharpagide** has been confirmed through various spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

Table 2: ¹H and ¹³C NMR Spectral Data for 8-O-Acetylharpagide

While specific peak assignments can vary slightly based on the solvent used, representative chemical shift data are provided below. It is recommended to consult the original literature for detailed spectral analysis[8][9][10].

¹ H NMR (DMSO-d ₆)	¹³ C NMR (DMSO-d ₆)
Position	δ (ppm)
1	~5.0
3	~6.2
4	~4.8
5	~3.5
6	~2.0
7	~2.5
9	~2.8
10	~1.2
1'	~4.5
2'	~3.0
3'	~3.2
4'	~3.1
5'	~3.4
6'a	~3.7
6'b	~3.5
OAc	~2.0

Note: This is a representative table; actual shifts may vary. Refer to cited literature for precise assignments.

Mass Spectrometry

Electrospray ionization mass spectrometry (ESI-MS) is commonly used for the analysis of **8-O-Acetylharpagide**. The fragmentation pattern provides valuable information for its identification and structural confirmation.

Table 3: ESI-MS/MS Fragmentation of **8-O-Acetylharpagide**

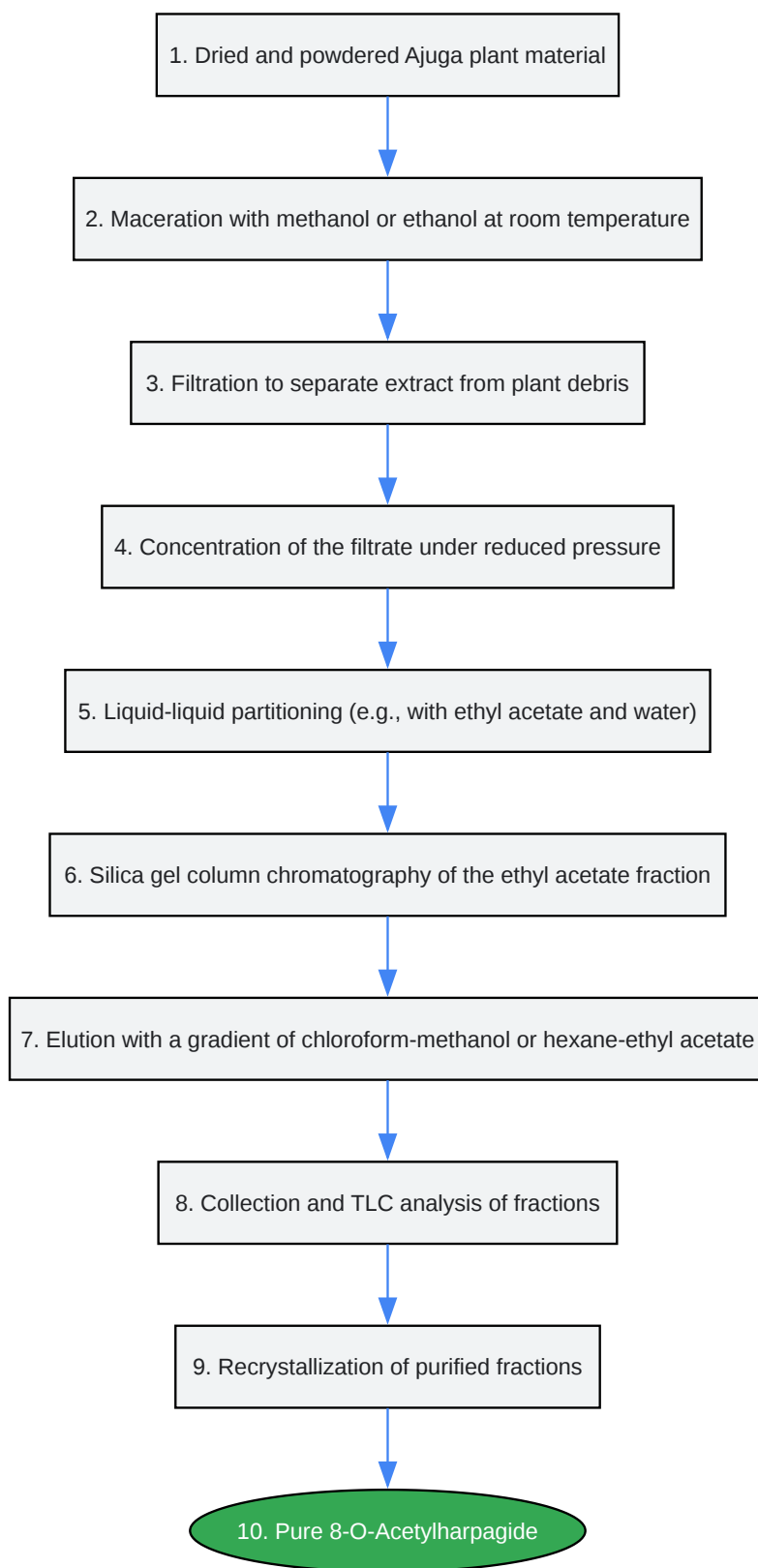
Precursor Ion [M+H] ⁺ (m/z)	Fragment Ions (m/z)	Proposed Neutral Loss
407.15	245.09	Glucose (C ₆ H ₁₀ O ₅)
227.08	Glucose + H ₂ O	
183.09	Acetyl group + Glucose	

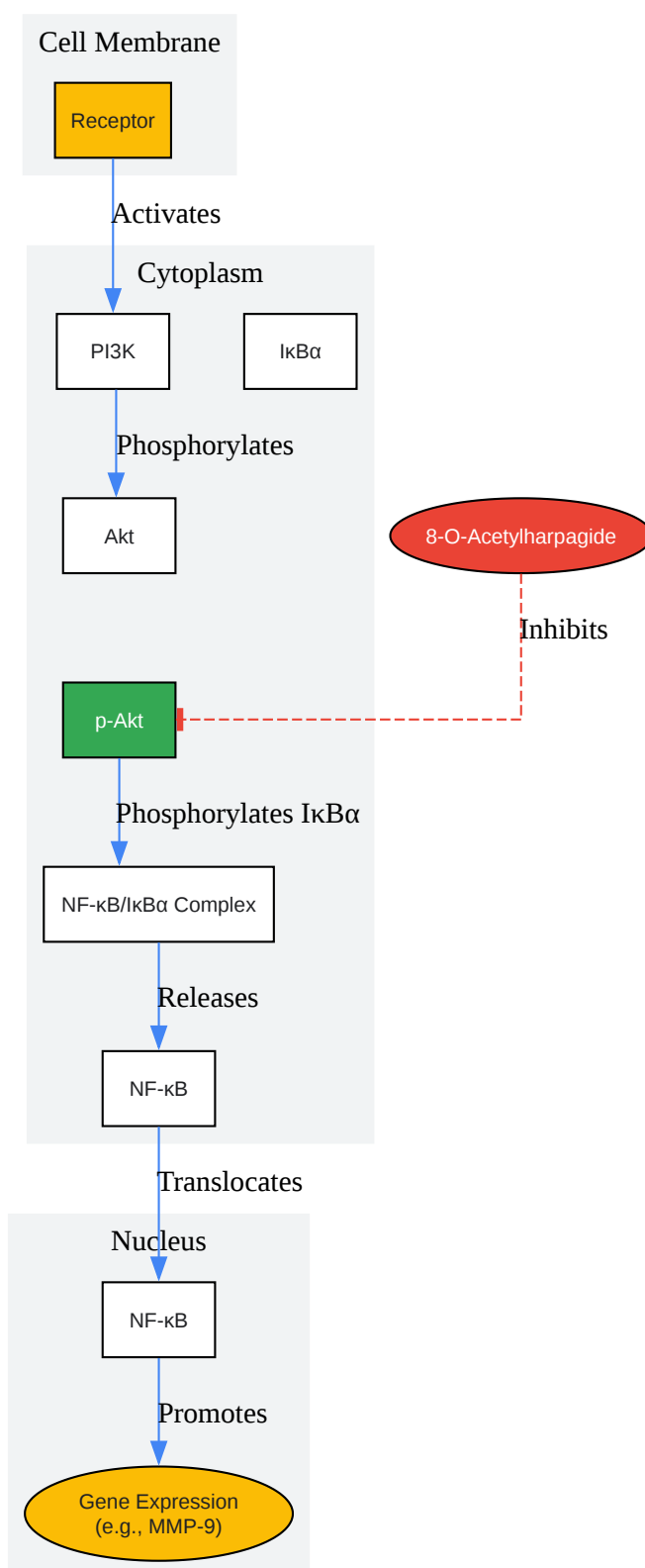
Experimental Protocols

Isolation and Purification of 8-O-Acetylharpagide from Ajuga Species

The following is a generalized protocol based on methodologies reported in the literature for the isolation of iridoid glycosides from plants of the Ajuga genus[5][6][11][12].

Workflow for Isolation and Purification





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